Technical Guide: Synthesis and Characterization of 1-(Azepan-3-yl)methanamine

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Compound of Interest

Compound Name:	*1-(Azepan-3-yl)methanamine; oxalic acid*
CAS No.:	*1803594-24-2*
Cat. No.:	*B1382380*

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Executive Summary

1-(Azepan-3-yl)methanamine represents a privileged scaffold in medicinal chemistry, offering a flexible seven-membered ring (azepane) with a primary amine vector at the C3 position. Unlike the more common C4-substituted azepanes or rigid piperidines, the C3-substituted azepane provides unique conformational space for exploring structure-activity relationships (SAR) in kinase inhibitors, CNS ligands, and glycosidase inhibitors.

This guide delineates a high-fidelity synthetic pathway starting from the abundant precursor

-caprolactam, ensuring scalability and stereochemical control potential. It also covers critical characterization parameters to validate the synthesis.

Chemical Identity & Properties

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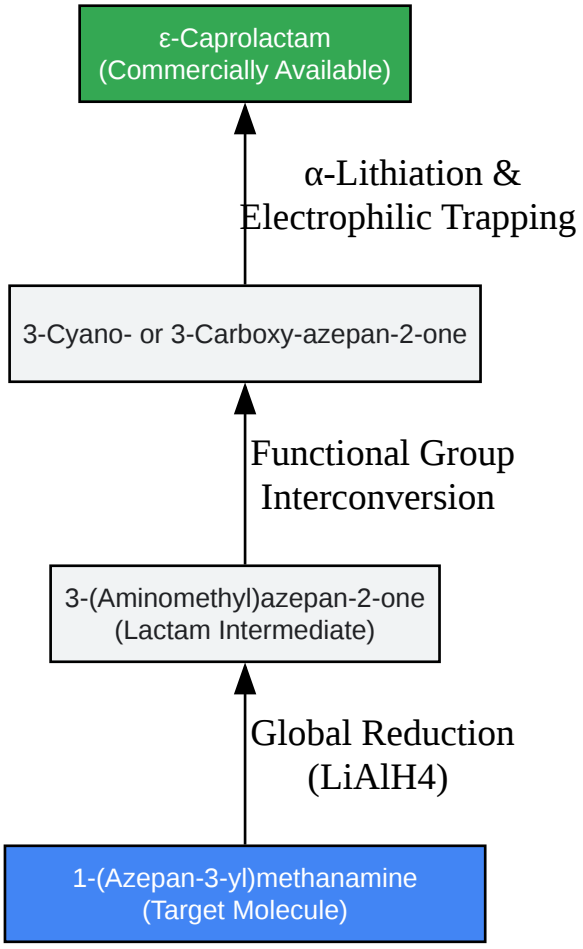
Parameter	Detail
IUPAC Name	1-(Azepan-3-yl)methanamine
Common Synonyms	3-(Aminomethyl)azepane; 3-(Aminomethyl)hexamethyleneimine
Molecular Formula	$C_7H_{16}N_2$
Molecular Weight	128.22 g/mol
Chirality	Contains one stereocenter at C3.[1][2] (Available as racemate or enantiopure forms)
pKa (Calculated)	~10.5 (Secondary amine), ~9.8 (Primary amine)
Physical State	Colorless to pale yellow viscous oil (free base); Hygroscopic solid (HCl salt)

Retrosynthetic Analysis

To design a robust synthesis, we employ a disconnection approach that avoids the regioselectivity issues often associated with the Schmidt reaction of 3-substituted cyclohexanones. Instead, we utilize the

-functionalization of a protected lactam, followed by global reduction.

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Figure 1: Retrosynthetic logic prioritizing the commercially available

-caprolactam scaffold.

Primary Synthetic Protocol: The -Lithiation Route

This route is preferred for its reliability and the ability to access the target in 4-5 steps with high purity.

Phase 1: Protection and Activation

Direct lithiation of caprolactam is difficult due to the acidic N-H proton. We first install a protecting group that is stable to strong bases but removable later.

Step 1: N-Protection[3]

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- Reagents:

  -Caprolactam, Benzyl bromide (BnBr), Sodium Hydride (NaH), DMF.

- Protocol:
  - Suspend NaH (1.1 eq) in dry DMF at 0°C under Argon.
  - Add

    -caprolactam (1.0 eq) portion-wise. Stir for 30 min until H_2 evolution ceases.
  - Add Benzyl bromide (1.1 eq) dropwise. Warm to RT and stir for 4 hours.
  - Workup: Quench with water, extract with EtOAc. Wash organic layer with brine.
  - Yield: ~90% of N-Benzyl-caprolactam.

Phase 2: C3-Functionalization

This is the critical C-C bond-forming step. The bulky base LDA generates the thermodynamic enolate, which is then trapped.

Step 2:

-Lithiation and Carboxylation

- Reagents: N-Benzyl-caprolactam, Lithium Diisopropylamide (LDA), Dry CO_2 (gas) or Ethyl Chloroformate.
- Protocol:
  - Cool a solution of LDA (1.2 eq) in anhydrous THF to -78°C.
  - Add solution of N-Benzyl-caprolactam dropwise over 20 min. The solution typically turns yellow/orange (enolate formation).
  - Stir at -78°C for 1 hour.

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- Electrophile Addition: Bubble dry CO_2 gas into the reaction mixture for 30 min (or add ethyl chloroformate).
- Allow to warm to RT and quench with saturated NH_4Cl.
- Product:1-Benzyl-2-oxoazepane-3-carboxylic acid (or ester).

Phase 3: Amide Formation

To get the primary amine, we first convert the carboxylic acid/ester to a primary amide.

Step 3: Conversion to Primary Amide

- Reagents: Carboxylic acid intermediate, EDC·HCl, HOBt, Ammonium Hydroxide (NH_4OH) or Ammonia in Methanol.
- Protocol:
  - Dissolve the acid in DCM. Add EDC (1.5 eq) and HOBt (1.5 eq). Stir for 30 min.
  - Add excess ammonia (solution or gas). Stir overnight at RT.
  - Result:1-Benzyl-2-oxoazepane-3-carboxamide.

Phase 4: Global Reduction & Deprotection

A powerful reduction step converts both the lactam carbonyl and the exocyclic amide carbonyl into methylene groups simultaneously.

Step 4: Lithium Aluminum Hydride ($LiAlH_4$) Reduction

- Reagents: $LiAlH_4$ (4-5 eq), anhydrous THF.
- Protocol:
  - Suspend $LiAlH_4$ in dry THF at 0°C.
  - Add the carboxamide intermediate (dissolved in THF) dropwise.

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- Reflux: Heat the mixture to reflux for 12–18 hours. (Essential for full reduction of the cyclic lactam).
- Fieser Quench: Cool to 0°C. Carefully add water (

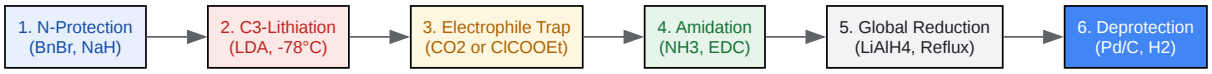
  mL), then 15% NaOH (

  mL), then water (

  mL).
- Filter the granular precipitate. Concentrate the filtrate.
- Intermediate:1-Benzyl-1-(azepan-3-yl)methanamine.

Step 5: Hydrogenolysis (Final Deprotection)

- Reagents: Pd/C (10%), H_2 (balloon or Parr shaker), Methanol, catalytic HCl.
- Protocol:
  - Dissolve the benzylated amine in MeOH. Add Pd/C.
  - Stir under H_2 atmosphere (1 atm is usually sufficient, 3 atm for faster kinetics) for 12 hours.
  - Filter through Celite.
  - Isolation: Evaporate solvent. Convert to dihydrochloride salt using HCl/Dioxane for stability.



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Figure 2: Step-by-step synthetic workflow from Caprolactam to 1-(Azepan-3-yl)methanamine.

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Analytical Characterization

Validation of the final product requires confirming the loss of the carbonyl signal and the integrity of the 7-membered ring.

Technique	Diagnostic Signals (Expected)
^{1}H NMR (400 MHz, D_2O/DCl)	3.40-3.10 (m, 4H): Ring protons adjacent to Nitrogen (and).
	3.05 (d, 2H): Exocyclic methylene protons (-CH_2-NH_2).
	2.40 (m, 1H): Methine proton at C3 (chiral center).
	1.90-1.40 (m, 6H): Remaining ring methylene protons.
^{13}C NMR	Absence of C=O: No peaks >160 ppm.
	~55-45 ppm: C2, C7, and exocyclic -CH_2-N.
	~38 ppm: C3 (Methine).
	~30-20 ppm: C4, C5, C6 carbons.
Mass Spectrometry (ESI+)	$[M+H]^+$ = 129.14. Look for fragmentation patterns showing loss of NH_3 (M-17).
IR Spectroscopy	Absence of C=O stretch (1650-1700 cm^{-1}).N-H stretch: Broad bands at 3300-3400 cm^{-1}.

Scientific Commentary & Troubleshooting

- Regioselectivity: The advantage of the caprolactam route over the Schmidt reaction of 3-substituted cyclohexanones is regiochemical certainty. The Schmidt reaction often yields a

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mixture of 3- and 4-substituted azepanes due to competing migration of alkyl groups [1].

- Chiral Resolution: The described route yields a racemate. For enantiopure applications, resolution is best performed at the carboxylic acid intermediate stage (Step 2) using chiral bases (e.g., quinine or phenylethylamine) or via enzymatic resolution of the ester [2].
- Handling: Azepanes are secondary amines and can form carbamates with atmospheric CO_2. Store as the HCl or fumarate salt in a desiccator.

References

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